

# DSPE-Glutaric Acid: A Functionalized Lipid for Advanced Research and Drug Delivery

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## Compound of Interest

Compound Name: *DSPE-glutaric acid*

Cat. No.: *B12392790*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-(glutaric acid) (**DSPE-Glutaric Acid**) is a functionalized phospholipid that has emerged as a critical component in the field of drug delivery and nanomedicine. Its unique amphiphilic structure, combined with a terminal carboxylic acid group, provides a versatile platform for the formulation of sophisticated drug carriers and targeted therapeutic systems. This technical guide provides a comprehensive overview of **DSPE-glutaric acid**, including its chemical properties, formulation methodologies, and key applications in research and drug development.

**DSPE-glutaric acid** consists of a hydrophilic head group containing the glutaric acid moiety and two hydrophobic stearic acid tails.<sup>[1][2][3]</sup> This structure allows it to self-assemble in aqueous environments into various nanostructures, such as liposomes and micelles, making it an excellent candidate for encapsulating both hydrophilic and lipophilic drug molecules.<sup>[1][3]</sup> The terminal carboxylic acid group serves as a reactive handle for the covalent attachment of targeting ligands, polymers, and other functional molecules, enabling the creation of tailored drug delivery systems with enhanced efficacy and reduced side effects.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **DSPE-glutaric acid** is essential for its effective application in formulation development.

Property	Value	Reference
Molecular Formula	C46H88NO11P	
Molecular Weight	862.16 g/mol	
Appearance	White to off-white powder	
Solubility	Soluble in chloroform, methanol, and other organic solvents. Forms liposomes/nanoparticles in aqueous media.	
Storage	-20°C for long-term storage.	

## Formulation of DSPE-Glutaric Acid-Based Nanoparticles

**DSPE-glutaric acid** is a key excipient in the preparation of various types of nanoparticles, including liposomes and polymeric nanoparticles. The choice of formulation method depends on the desired characteristics of the final product, such as particle size, drug loading, and release profile.

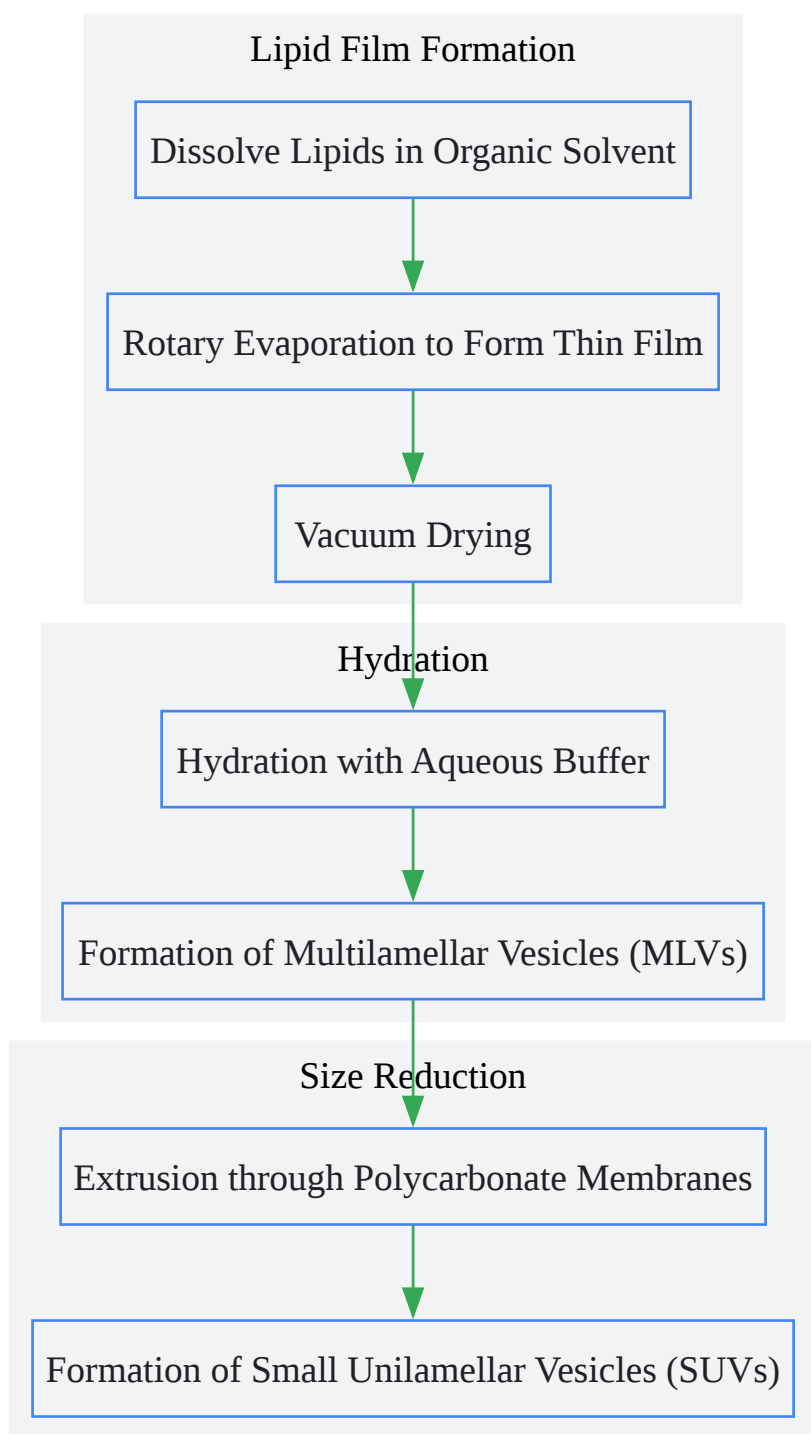
### Liposome Preparation via Thin-Film Hydration

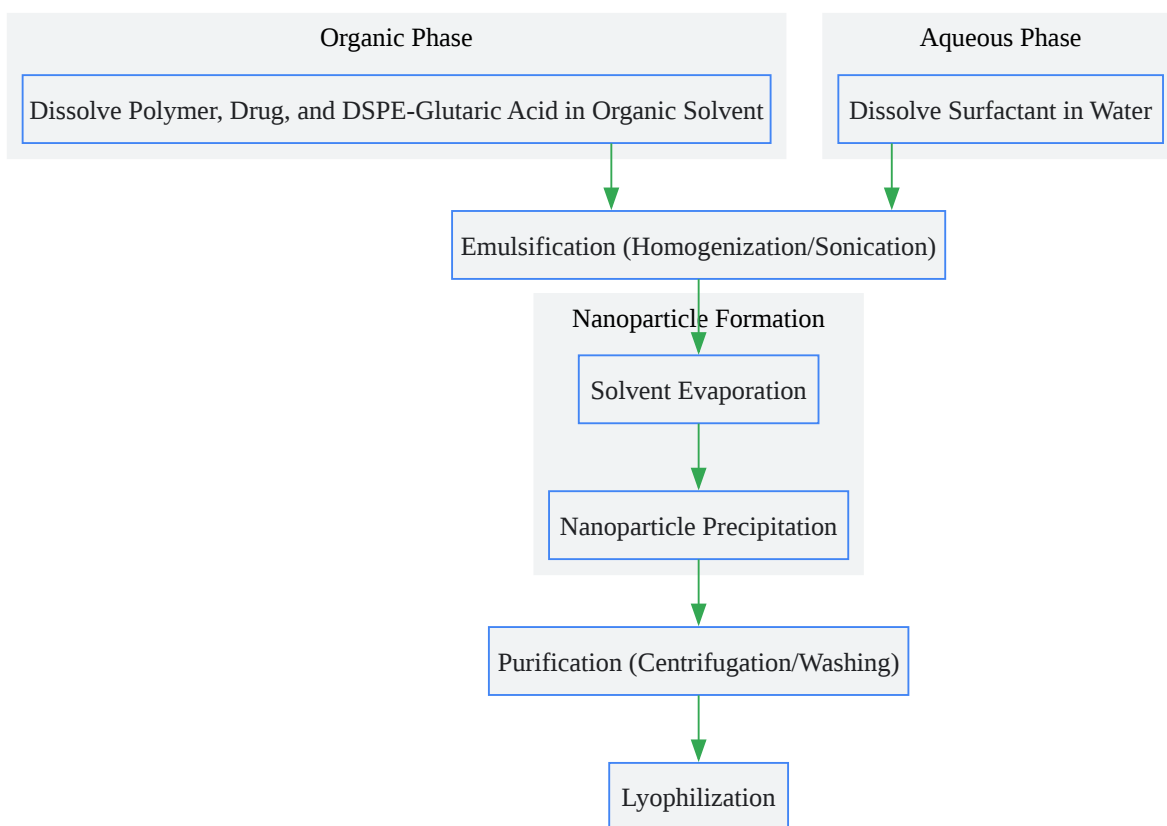
The thin-film hydration method is a widely used technique for the preparation of liposomes.

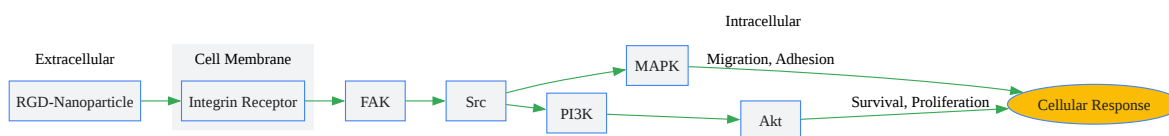
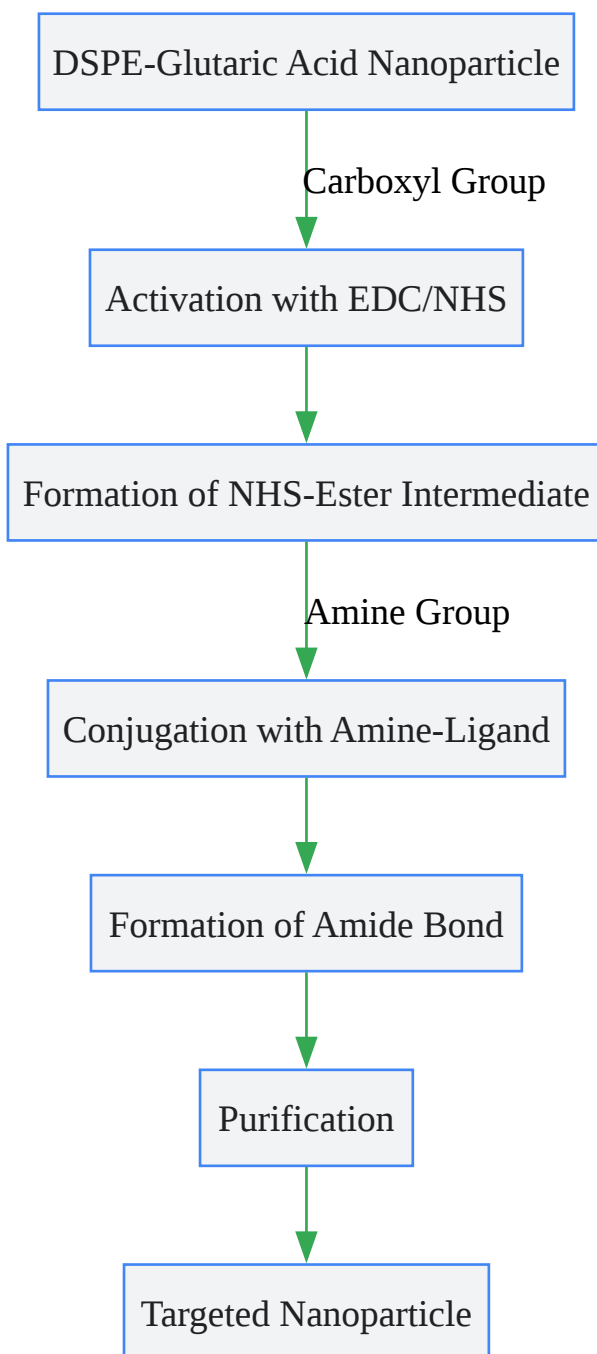
Experimental Protocol:

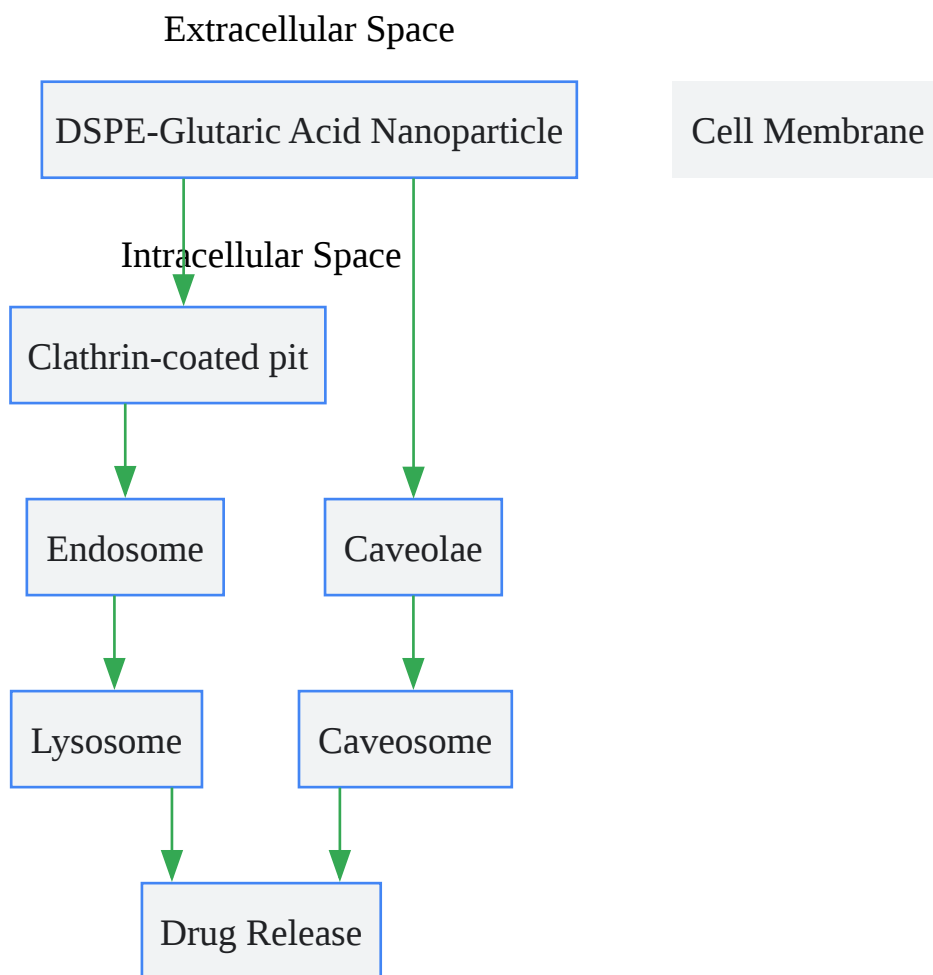
- Lipid Film Formation:
  - Dissolve **DSPE-glutaric acid** and other lipid components (e.g., phosphatidylcholine, cholesterol) in a suitable organic solvent (e.g., chloroform, methanol, or a mixture thereof) in a round-bottom flask.
  - The organic solvent is then removed under reduced pressure using a rotary evaporator to form a thin, uniform lipid film on the inner surface of the flask.

- To ensure complete removal of the organic solvent, the flask is typically left under high vacuum for several hours or overnight.
- Hydration:
  - The lipid film is hydrated with an aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) by gentle rotation. The temperature of the hydration buffer should be above the phase transition temperature ( $T_c$ ) of the lipids.
  - This process results in the formation of multilamellar vesicles (MLVs).
- Size Reduction (Extrusion):
  - To obtain unilamellar vesicles with a defined size, the MLV suspension is subjected to an extrusion process.
  - The suspension is passed through polycarbonate membranes with specific pore sizes (e.g., 100 nm) multiple times using a lipid extruder. This results in the formation of small unilamellar vesicles (SUVs) with a narrow size distribution.









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## References

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